

commercial availability of 3-Fluoro-4-(trifluoromethyl)pyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluoro-4-(trifluoromethyl)pyridine

Cat. No.: B050433

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An In-depth Technical Guide to **3-Fluoro-4-(trifluoromethyl)pyridine** for Advanced Research & Development

Introduction: A Key Building Block for Modern Chemistry

3-Fluoro-4-(trifluoromethyl)pyridine is a specialized heterocyclic compound that has garnered significant interest within the pharmaceutical and agrochemical industries. Its unique molecular architecture, featuring both a fluorine atom and a trifluoromethyl group on a pyridine scaffold, imparts desirable physicochemical properties to larger molecules, making it a valuable building block in the synthesis of novel therapeutic agents and crop protection agents.^{[1][2]} The strategic incorporation of fluorine-containing moieties is a cornerstone of modern medicinal chemistry, often leading to enhanced metabolic stability, increased bioavailability, and improved binding affinity to biological targets.^{[3][4]}

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals. It provides an in-depth overview of the commercial availability, key properties, synthesis considerations, primary applications, and safety protocols associated with **3-Fluoro-4-(trifluoromethyl)pyridine**.

Physicochemical Properties

The distinct properties of **3-Fluoro-4-(trifluoromethyl)pyridine** are a direct result of its structure. The trifluoromethyl group acts as a strong electron-withdrawing group and can serve as a lipophilic hydrogen bond donor, while the fluorine atom modulates the electronics of the pyridine ring.

Table 1: Key Physicochemical Properties of **3-Fluoro-4-(trifluoromethyl)pyridine**

Property	Value	Reference
CAS Number	113770-87-9	[5][6][7]
Molecular Formula	C ₆ H ₃ F ₄ N	[5][6][7]
Molecular Weight	165.09 g/mol	[5][6]
Density	1.391 g/mL at 25 °C	[5]
Boiling Point	37 °C at 10 mmHg	[5]
Flash Point	68°F (20°C)	[5]
Appearance	Colorless to white solid or liquid	[5]

Molecular Structure

The arrangement of the fluoro and trifluoromethyl groups on the pyridine ring is critical to the compound's reactivity and utility as a synthetic intermediate.



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Caption: Standard procurement workflow for research chemicals.

Leading Commercial Suppliers

Researchers can source **3-Fluoro-4-(trifluoromethyl)pyridine** from several reputable vendors that specialize in fluorinated building blocks and other advanced intermediates. Purity levels commonly offered range from 95% to over 98%.

Table 2: Selected Commercial Suppliers of **3-Fluoro-4-(trifluoromethyl)pyridine**

Supplier	Purity Offered	Notes
Oakwood Chemical [7]	Varies (check catalog)	A well-established US-based supplier of fluorinated compounds.
Amerigo Scientific [6]	95%	Distributor serving the life sciences sector.
ChemBK [5]	Varies (aggregator)	Lists multiple suppliers, primarily from the Asian market.
Sigma-Aldrich	Varies (check catalog)	A major global supplier of research chemicals.

Note: Availability and purity are subject to change. Always verify with the supplier before ordering.

Synthetic Methodologies: An Overview

The synthesis of trifluoromethylpyridines (TFMPs) is a complex field, with several established strategies. While specific, detailed routes for **3-Fluoro-4-(trifluoromethyl)pyridine** are often proprietary, the general approaches provide insight into its production. The most common industrial methods involve either the fluorination of a picoline precursor or the construction of the pyridine ring using a trifluoromethyl-containing building block. [1][8][9]

- Chlorine/Fluorine Exchange: This classic approach involves the chlorination of a picoline (methylpyridine) to form a (trichloromethyl)pyridine, followed by a halogen exchange (HALEX) reaction using a fluorine source like hydrogen fluoride (HF) to yield the (trifluoromethyl)pyridine. [1][10]2. Ring Construction: An alternative strategy involves cyclocondensation reactions. A smaller, acyclic precursor already containing the

trifluoromethyl group is reacted with other components to build the pyridine ring system. [1]

[11]3. Direct Trifluoromethylation: Modern methods involve the direct introduction of a CF_3 group onto a pre-functionalized pyridine ring, often using specialized reagents, though this is less common for large-scale synthesis. [1]

Applications in Drug Discovery and Agrochemicals

The true value of **3-Fluoro-4-(trifluoromethyl)pyridine** lies in its application as a strategic building block. The trifluoromethylpyridine motif is present in numerous approved pharmaceuticals and agrochemicals. [1][2]

The Advantage of Fluorination

- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the trifluoromethyl group resistant to metabolic degradation (e.g., oxidation by cytochrome P450 enzymes). This can prolong the half-life of a drug molecule. [3]* Lipophilicity: The CF_3 group significantly increases the lipophilicity of a molecule, which can enhance its ability to cross cell membranes and improve bioavailability. [4]* Binding Interactions: The trifluoromethyl group can participate in unique, non-covalent interactions with protein targets, potentially increasing the potency and selectivity of a drug candidate. [9] This compound is therefore an ideal starting point for synthesizing libraries of novel compounds for high-throughput screening in drug discovery programs. Its reactive sites allow for further functionalization through reactions like nucleophilic aromatic substitution or metal-catalyzed cross-coupling, enabling the construction of complex molecular architectures. [3]While few agrochemicals currently use a 4-trifluoromethyl-substituted pyridine moiety, the insecticide flonicamid is a notable example, highlighting the potential in this sector as well. [1][2]

Safety, Handling, and Storage

As a reactive chemical intermediate, **3-Fluoro-4-(trifluoromethyl)pyridine** must be handled with appropriate care in a laboratory setting.

- Primary Hazards: The compound is irritating to the eyes, respiratory system, and skin. [5]Safety data sheets for related compounds indicate that it may be harmful if swallowed or inhaled. [12]* Handling Precautions:
 - Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat. [12] * Avoid breathing vapors or dust.
- Wash hands thoroughly after handling. [12]* First Aid:
- Eye Contact: Immediately rinse with plenty of water for several minutes. Seek medical attention. [5] * Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [12]* Storage: Store in a cool, dry place in a tightly sealed container. Keep away from heat and sources of ignition. [13]

Conclusion

3-Fluoro-4-(trifluoromethyl)pyridine stands as a pivotal intermediate for chemists engaged in the design and synthesis of next-generation pharmaceuticals and agrochemicals. Its commercial availability from specialized suppliers, combined with its unique electronic and steric properties, ensures its continued relevance in research and development. By understanding its properties, synthetic origins, and handling requirements, researchers can effectively leverage this powerful building block to accelerate innovation and address critical challenges in human health and agriculture.

References

- ChemBK. (2024, April 10). **3-Fluoro-4-(trifluoromethyl)pyridine**.
- Amerigo Scientific. **3-Fluoro-4-(trifluoromethyl)pyridine**.
- Oakwood Chemical. **3-Fluoro-4-(trifluoromethyl)pyridine**.
- Chemsoc. (2019, June 12). Iodopyridine | Chemical Product Catalog.
- CPAchem Ltd. (2023, March 30). Safety data sheet.
- PubMed Central. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients.
- PubChem. (2026, January 3). 3-Fluoro-4-iodo-5-(trifluoromethyl)pyridine.
- J-Stage. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients.
- 3-Fluoro-2-hydroxy-4-(trifluoromethyl)pyridine.
- NINGBO INNO PHARMCHEM CO.,LTD. The Role of Fluorinated Pyridines in Modern Drug Discovery.

- NINGBO INNO PHARMCHEM CO.,LTD. The Role of Fluorinated Pyridine Derivatives in Drug Discovery.
- Research Outreach. (2023, November 8). Trifluoromethylpyridine: Its chemistry and applications.
- ResearchGate. (2025, August 6). Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients.
- Google Patents. US4650875A - Preparation of (trifluoromethyl)pyridines.
- Google Patents. CN1263094A - Method for synthesizing 4-trifluoromethyl pyridine compound.
- Universität Münster. (2024, May 16). New method for introducing fluorinated components into molecules.
- PubChem. 4-(Trifluoromethyl)pyridine.

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Sources

- 1. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Trifluoromethylpyridine: Its chemistry and applications [researchoutreach.org]
- 3. nbino.com [nbino.com]
- 4. nbino.com [nbino.com]
- 5. chembk.com [chembk.com]
- 6. 3-Fluoro-4-(trifluoromethyl)pyridine - Amerigo Scientific [amerigoscientific.com]
- 7. 3-Fluoro-4-(trifluoromethyl)pyridine [oakwoodchemical.com]
- 8. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients [jstage.jst.go.jp]
- 9. researchgate.net [researchgate.net]
- 10. US4650875A - Preparation of (trifluoromethyl)pyridines - Google Patents [patents.google.com]

- 11. CN1263094A - Method for synthesizing 4-trifluoromethyl pyridine compound - Google Patents [patents.google.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [commercial availability of 3-Fluoro-4-(trifluoromethyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050433#commercial-availability-of-3-fluoro-4-trifluoromethyl-pyridine]

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